

A Comprehensive Technical Guide to the Physicochemical Properties of Rutin Sulfate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Rutin, a ubiquitous flavonoid glycoside, is lauded for its significant antioxidant and anti-inflammatory properties. However, its therapeutic potential is often hampered by poor water solubility and low bioavailability.[1][2] Chemical sulfation of rutin presents a highly effective strategy to overcome these limitations, yielding **Rutin sulfate**. This modification involves the introduction of negatively charged sulfate groups, which enhances the molecule's polarity and, consequently, its aqueous solubility.[1][3] This technical guide provides an in-depth exploration of the physicochemical properties, synthesis, and biological activities of **Rutin sulfate**, offering valuable data and methodologies for researchers in the field of drug development and pharmacology.

Physicochemical Properties

The addition of sulfate moieties to the rutin scaffold dramatically alters its physical and chemical characteristics. The degree and position of sulfation are critical determinants of the final product's properties.[1]

Solubility

A primary advantage of **Rutin sulfate** is its markedly improved solubility in aqueous media compared to its parent compound.[1] Natural rutin is only slightly soluble in cold water (approx.



0.13 g/L), which limits its applications.[2][4] Sulfation increases the molecule's polarity, making highly sulfated derivatives readily water-soluble.[1] For instance, a commercially available "rutin water soluble" product, a sodium salt of **Rutin sulfate** with a low degree of sulfation (around 5.45% sulfur content), demonstrates this enhanced solubility.[1][5] More extensive sulfation leads to a significant increase in water solubility, a critical property for various therapeutic applications.[1]

Table 1: Solubility Comparison of Rutin and Rutin Sulfate

Compound	Solvent	Solubility	Reference(s)
Rutin	Water (cold)	~0.01 wt% (~0.13 g/L)	[2][4]
Rutin	Water (boiling)	Significantly Increased	[2]
Rutin	Ethanol	~0.5 wt%	[2]
Rutin	Pyridine	~37 wt%	[2]
Rutin	DMSO	~25 mg/mL	[6]
Rutin	Dimethylformamide (DMF)	~30 mg/mL	[6]
Rutin Sulfate (highly sulfated)	Water	Readily Soluble	[1]

Stability

The stability of sulfated flavonoids is a crucial factor for their storage and formulation. Generally, the flavonoid sulfate ester bond can be unstable and prone to hydrolysis, particularly under acidic conditions.[7]

- pH Stability: Studies on sulfated flavonoids from Zostera marina extract showed good stability in solutions containing 0.1% to 1.0% formic acid and 0.1% trifluoroacetic acid (TFA). However, in a 0.5% TFA solution, these compounds underwent acid hydrolysis, decomposing into their corresponding aglycones.[3][7]
- Temperature Stability: While specific data for Rutin sulfate is limited, studies on other flavonoids indicate that high temperatures (80°C and 100°C) can lead to the degradation of



flavonoid glycosides.[8] Formulated rutin tablets have shown stability for 150 days at room temperature and 40°C.[9]

Table 2: Stability of Sulfated Flavonoids under Various Conditions

Condition	Observation	Reference(s)
0.1% - 1.0% Formic Acid	Good stability	[3][7]
0.1% Trifluoroacetic Acid (TFA)	Good stability	[3][7]
0.5% Trifluoroacetic Acid (TFA)	Acid hydrolysis and decomposition	[3][7]
High Temperature (80°C - 100°C)	Potential for degradation of flavonoid glycosides	[8]
Acidic (0.1 N HCl) & Alkaline (0.1 N NaOH)	Instant degradation of formulated rutin tablets	[9]
UV Light (254 nm)	Formulated rutin tablets are stable	[9]

Spectroscopic Properties

Spectroscopic techniques are essential for the structural elucidation and characterization of **Rutin sulfate**.

Table 3: Spectroscopic Data for Rutin and Rutin Sulfate

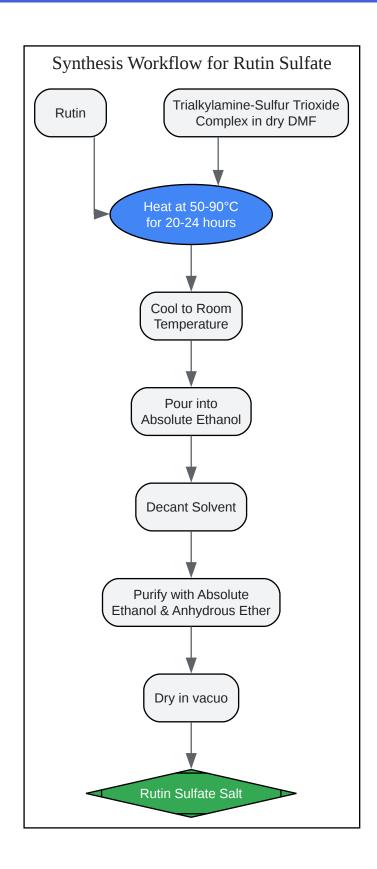


Technique	Compound	Key Observations	Reference(s)
UV-Vis Spectroscopy	Rutin	Absorption Maxima (λmax): 257 nm, 359 nm	[6][10]
Rutin	Band I (cinnamoyl system): ~352 nm	[11]	
Rutin	Band II (benzoyl system): ~258 nm	[11]	
FT-IR Spectroscopy	Rutin	C=O stretching vibration: ~1654 cm ⁻¹	[11]
Rutin-Metal Complexes	C=O band shifts to lower wavenumbers (e.g., 1621-1627 cm ⁻¹) upon coordination	[11]	
NMR Spectroscopy	Rutin	Used for structural identification and confirmation	[12]

Synthesis of Rutin Sulfate

The synthesis of **Rutin sulfate** typically involves the reaction of rutin with a sulfating agent. A common method is the use of a trialkylamine-sulfur trioxide complex in a solvent like dimethylformamide (DMF).[5][13] The degree of sulfation can be controlled by adjusting the reaction conditions.





Click to download full resolution via product page

Caption: General workflow for the synthesis of **Rutin sulfate** salts.



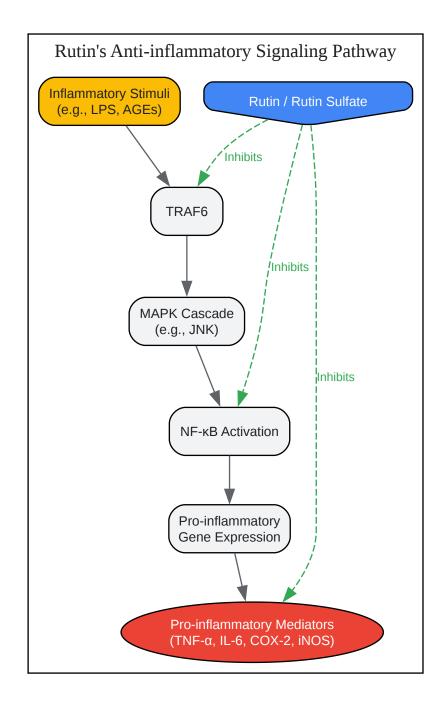
Biological Activities and Mechanisms

Sulfation not only improves solubility but can also enhance or alter the biological activities of rutin.[1][3]

Anti-inflammatory Activity

Rutin itself possesses potent anti-inflammatory properties by modulating various signaling pathways. [14][15] It can inhibit the production of pro-inflammatory cytokines like TNF- α and IL-6 and suppress the activation of the NF- κ B pathway. [14][16] **Rutin sulfate** is expected to exhibit even more potent anti-inflammatory effects. [1] Studies have shown that rutin can inhibit the lipopolysaccharides-induced nitric oxide production and downregulate COX-2 expression. [16][17]





Click to download full resolution via product page

Caption: Inhibition of inflammatory pathways by Rutin/Rutin sulfate.

Antioxidant Activity

Rutin is a powerful antioxidant that scavenges free radicals and upregulates endogenous antioxidant enzymes.[14][18] However, some studies suggest that when the hydroxyl groups responsible for antioxidant activity are substituted by sulfate groups, the 2,2-diphenyl-1-



picrylhydrazyl (DPPH) scavenging activity may decrease.[3] Despite this, the overall biological benefit in a physiological system may be enhanced due to improved solubility and bioavailability.

Other Biological Activities

- Antiviral Activity: Sulfation is crucial for potent antiviral effects, particularly against HIV-1, where it inhibits viral entry and cell fusion.[1] It has also shown activity against Herpes Simplex Virus (HSV).[1]
- Complement System Inhibition: Highly sulfated rutin derivatives are potent inhibitors of the complement system, a key component of the innate immune system involved in inflammation and tissue damage.[1][5]
- Anticoagulant Activity: Sulfated flavonoids can act as inhibitors of key enzymes in the coagulation cascade, such as thrombin and factor Xa.[1]

Experimental Protocols Synthesis of Rutin Poly(H-)sulfate, Trimethylamine Salt

This protocol is adapted from established methods for the sulfation of rutin.[13]

- Preparation: Dissolve 3.34 g of trimethylamine-sulfur trioxide complex in 20 mL of warm, dry dimethylformamide (DMF) with stirring to obtain a clear solution.
- Reaction: Add 1.22 g of rutin to the solution. Continue stirring and maintain the temperature at 65°-70°C for 20 hours.
- Isolation: Cool the solution to room temperature and pour it into 125 mL of absolute ethanol with stirring. A pale brown or yellow gum/semi-solid will separate.
- Purification: Collect the product by decantation. Triturate the product repeatedly with absolute ethanol and then with anhydrous ether to purify it.
- Drying: Dry the final product, a solvated pale brown gum, in vacuo. The expected sulfur content is approximately 13-14%.[5]

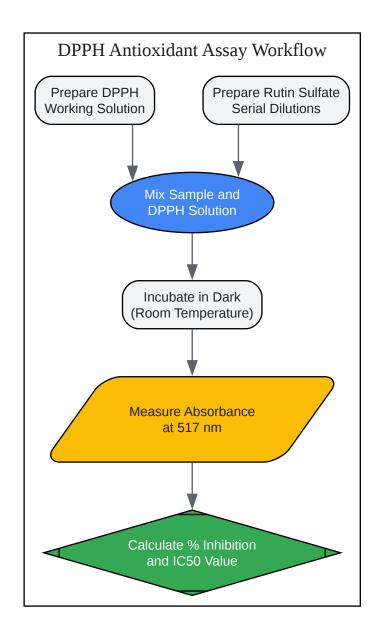


Determination of Antioxidant Activity (DPPH Radical Scavenging Assay)

This is a common spectrophotometric assay to evaluate antioxidant capacity.[19][20]

- Reagent Preparation: Prepare a stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol. Dilute to obtain an absorbance of approximately 1.0 at 517 nm.
- Sample Preparation: Prepare a stock solution of Rutin sulfate in a suitable solvent (e.g., water or methanol) and create a series of dilutions to test various concentrations.
- Reaction: Add a small volume of the **Rutin sulfate** solution (e.g., 20 μ L) to a larger volume of the DPPH working solution (e.g., 1.48 mL).
- Incubation: Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).
- Measurement: Measure the absorbance of the solution at 517 nm using a spectrophotometer. A control containing only the solvent instead of the sample is also measured.
- Calculation: The percentage of DPPH radical scavenging activity is calculated using the formula: % Inhibition = [(Abs_control Abs_sample) / Abs_control] x 100 The IC50 value (the concentration required to scavenge 50% of the DPPH radicals) can then be determined.





Click to download full resolution via product page

Caption: Experimental workflow for the DPPH antioxidant assay.

Conclusion

Rutin sulfate represents a promising modification of the natural flavonoid rutin, primarily addressing its significant limitation of poor water solubility. This enhancement, coupled with the potential for modulated and even potentiated biological activities—including anti-inflammatory, antiviral, and anticoagulant effects—positions **Rutin sulfate** as a compound of high interest for pharmaceutical and nutraceutical development. The methodologies for its synthesis are well-



established, and its properties can be thoroughly characterized using standard analytical techniques. Further research into the structure-activity relationships, particularly concerning the degree and position of sulfation, will be crucial in optimizing the therapeutic potential of **Rutin sulfate** derivatives for various clinical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Rutin Sulfate | High-Purity Reagent | For Research [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Rutin CAS#: 153-18-4 [m.chemicalbook.com]
- 5. EP0013470B1 Rutin poly(h-) sulfates, method for their preparation and pharmaceutical compositions containing them Google Patents [patents.google.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Sulphated Flavonoids: Biosynthesis, Structures, and Biological Activities PMC [pmc.ncbi.nlm.nih.gov]
- 8. Stability testing on typical flavonoid containing herbal drugs PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Formulation and Development of a Validated UV-Spectrophotometric Analytical Method of Rutin Tablet PMC [pmc.ncbi.nlm.nih.gov]
- 10. UV-Vis Spectrum of Rutin | SIELC Technologies [sielc.com]
- 11. researchgate.net [researchgate.net]
- 12. brieflands.com [brieflands.com]
- 13. US4414207A Rutin poly(H-)sulfate salts and related compounds Google Patents [patents.google.com]
- 14. What is the mechanism of Rutin? [synapse.patsnap.com]



- 15. An up-to-date review of rutin and its biological and pharmacological activities PMC [pmc.ncbi.nlm.nih.gov]
- 16. Comparative Anti-Inflammatory Activity of Rutin-Based Mouthwash and Diclofenac Sodium: An in-Vitro Evaluation | Journal of Pioneering Medical Sciences [jpmsonline.com]
- 17. Rutin inhibited the advanced glycation end products-stimulated inflammatory response and extra-cellular matrix degeneration via targeting TRAF-6 and BCL-2 proteins in mouse model of osteoarthritis PMC [pmc.ncbi.nlm.nih.gov]
- 18. scispace.com [scispace.com]
- 19. benchchem.com [benchchem.com]
- 20. journal.pan.olsztyn.pl [journal.pan.olsztyn.pl]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Rutin Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077020#physicochemical-properties-of-rutin-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com